

1-Nitropiperazine-d8: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: 1-Nitropiperazine-d8

Cat. No.: B15351487

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for laboratory research use only and does not constitute a comprehensive safety data sheet (SDS). All laboratory personnel should consult the official SDS provided by the manufacturer before handling this compound and adhere to all institutional and governmental safety regulations. **1-Nitropiperazine-d8** is a deuterated compound and should be handled by trained professionals familiar with the potential hazards of structurally related compounds.

Introduction

1-Nitropiperazine-d8 is a deuterated analog of 1-nitropiperazine, used as a labeled internal standard in various analytical applications, particularly in mass spectrometry-based studies. The introduction of deuterium atoms provides a distinct mass shift, facilitating its use in pharmacokinetic and metabolic studies of piperazine-containing compounds. While specific toxicity and handling data for **1-Nitropiperazine-d8** are not extensively available, this guide provides a summary of its known properties and outlines best practices for its safe handling, storage, and disposal based on information for structurally similar compounds.

Physicochemical Properties

A clear understanding of the physicochemical properties of **1-Nitropiperazine-d8** is fundamental for its appropriate handling and use in experimental settings.

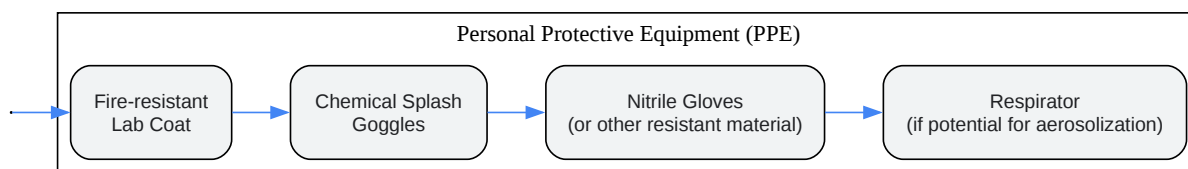
Property	Value	Source
Molecular Formula	C ₄ H ₈ N ₃ O ₂	CymitQuimica[1]
Molecular Weight	139.18 g/mol	CymitQuimica[1], MyBioSource[2]
Appearance	Off-White Solid	MyBioSource[2]
Melting Point	125-127 °C	MyBioSource[2]
Solubility	Soluble in Methanol and Water	MyBioSource[2]
Form	Neat	CymitQuimica[1]

Safety and Handling

Due to the limited availability of specific toxicological data for **1-Nitropiperazine-d8**, a cautious approach to handling is imperative. The following guidelines are based on general principles for handling laboratory chemicals of unknown toxicity and information available for related piperazine compounds.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure.



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Figure 1: Recommended Personal Protective Equipment Workflow.

Engineering Controls

Engineering controls are designed to minimize exposure by isolating the hazard.

- **Fume Hood:** All weighing and handling of powdered **1-Nitropiperazine-d8** should be conducted in a certified chemical fume hood to prevent inhalation of dust.
- **Ventilation:** Ensure adequate general laboratory ventilation.

Handling Procedures

- **Avoid Inhalation, Ingestion, and Skin Contact:** Do not breathe dust. Avoid contact with eyes, skin, and clothing.
- **Grounding:** Take precautionary measures against static discharges when handling the powder.
- **Weighing:** Small volumes of the compound may become entrapped in the vial's seal. Briefly centrifuge the vial to collect all the material at the bottom before opening.^[2]
- **Solution Preparation:** When dissolving, add the solvent slowly to the solid to avoid splashing.

Storage and Stability

Proper storage is crucial to maintain the integrity of **1-Nitropiperazine-d8** and to ensure safety.

Storage Condition	Recommendation
Temperature	-20°C ^[2]
Atmosphere	Store in a dry place.
Container	Keep container tightly closed in a well-ventilated place.
Incompatibilities	Keep away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides. ^[3]
Light Sensitivity	Protect from direct sunlight. ^[3]

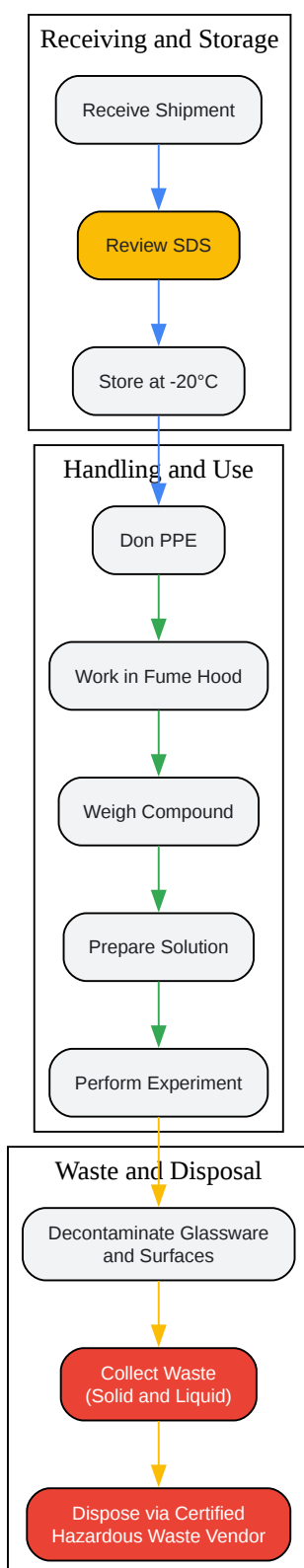
First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following measures are based on guidelines for the related compound 1-nitrosopiperazine.^{[4][5]}

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation develops.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Workflow: Safe Handling from Receipt to Disposal

The following diagram outlines a logical workflow for the safe management of **1-Nitropiperazine-d8** within a laboratory setting.



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Figure 2: Safe Handling Workflow for **1-Nitropiperazine-d8**.

Toxicological Information

There is no specific toxicological data available for **1-Nitropiperazine-d8** in the public domain. However, the non-deuterated parent compound, 1-nitropiperazine, and other related nitrosopiperazines are noted to have potential carcinogenic effects.^[6] Therefore, it is prudent to handle **1-Nitropiperazine-d8** as a potentially hazardous substance. All work should be conducted with the assumption that the compound may be toxic and/or carcinogenic until proven otherwise.

Conclusion

While **1-Nitropiperazine-d8** is a valuable tool in modern analytical research, the lack of comprehensive safety data necessitates a cautious and informed approach to its handling. By adhering to the principles of good laboratory practice, utilizing appropriate personal protective equipment and engineering controls, and following the workflows outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. It is the responsibility of the user to conduct a thorough risk assessment before beginning any work with this compound.

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